

An In-Depth Technical Guide to 3-(Ethoxymethyl)azetidine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 3-(Ethoxymethyl)azetidine

CAS No.: 897086-97-4

Cat. No.: B1392431

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azetidines, four-membered nitrogen-containing heterocycles, have emerged as crucial structural motifs in modern medicinal chemistry. Their inherent ring strain and non-planar geometry impart unique conformational rigidity, which can lead to improved metabolic stability, enhanced binding affinity, and favorable pharmacokinetic profiles in drug candidates. Among the diverse array of substituted azetidines, **3-(Ethoxymethyl)azetidine** stands out as a valuable building block, offering a combination of a polar ether functional group and the desirable properties of the azetidine core. This guide provides a comprehensive overview of **3-(Ethoxymethyl)azetidine**, with a primary focus on its hydrochloride salt, the most commonly available form for research and development.

Core Identifiers and Physicochemical Properties

Precise identification of a chemical entity is paramount for reproducible scientific research. This section details the key identifiers for **3-(Ethoxymethyl)azetidine** and its common synthetic precursors. Due to the limited availability of data for the free base, this guide will primarily focus on **3-(Ethoxymethyl)azetidine** hydrochloride.

Table 1: Core Identifiers

Compound Name	CAS Number	Molecular Formula	Molecular Weight
3-(Ethoxymethyl)azetidine hydrochloride	897019-61-3	C ₆ H ₁₄ ClNO	151.63 g/mol
N-Boc-3-(Ethoxymethyl)azetidine	1373233-11-4	C ₁₁ H ₂₁ NO ₃	215.29 g/mol
tert-Butyl 3-(hydroxymethyl)azetidine-1-carboxylate	142253-56-3	C ₉ H ₁₇ NO ₃	187.24 g/mol

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **3-(Ethoxymethyl)azetidine** hydrochloride are not extensively published. However, based on related azetidine structures, the following characteristics can be inferred:

- **Appearance:** Likely a white to off-white solid.
- **Solubility:** Expected to be soluble in water and polar organic solvents such as methanol and ethanol.
- **Melting Point:** Azetidine hydrochlorides typically have high melting points. For instance, the parent azetidine hydrochloride has a melting point of >300°C.[\[1\]](#)
- **Stability:** The hydrochloride salt form enhances stability and shelf-life compared to the free base.

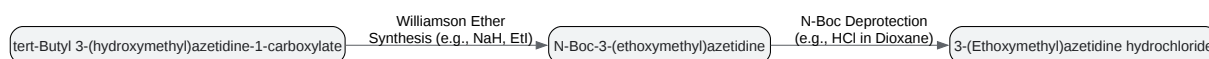
Synthesis of 3-(Ethoxymethyl)azetidine Hydrochloride

The synthesis of **3-(Ethoxymethyl)azetidine** hydrochloride is a multi-step process that typically begins with a commercially available, N-protected azetidine derivative. The most common route involves the etherification of a hydroxyl group followed by the removal of the protecting group.

Synthetic Pathway Overview

The overall synthetic strategy can be visualized as a two-step process starting from tert-Butyl 3-(hydroxymethyl)azetidine-1-carboxylate:

- **Williamson Ether Synthesis:** Formation of the ethyl ether by reacting the hydroxyl group with an ethylating agent.
- **N-Boc Deprotection:** Removal of the tert-butyloxycarbonyl (Boc) protecting group under acidic conditions to yield the final hydrochloride salt.



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Caption: Synthetic pathway for **3-(Ethoxymethyl)azetidine** hydrochloride.

Experimental Protocols

This step employs the Williamson ether synthesis, a robust and widely used method for forming ethers.^{[2][3]} It involves the deprotonation of the alcohol to form an alkoxide, which then acts as a nucleophile to displace a halide from an ethylating agent.

Protocol:

- To a solution of tert-butyl 3-(hydroxymethyl)azetidine-1-carboxylate (1.0 eq.) in a suitable anhydrous solvent (e.g., tetrahydrofuran or dimethylformamide) under an inert atmosphere

(e.g., nitrogen or argon), add a strong base such as sodium hydride (NaH, ~1.2 eq.) portion-wise at 0 °C.

- Allow the reaction mixture to stir at 0 °C for 30-60 minutes to ensure complete formation of the alkoxide.
- Slowly add an ethylating agent, such as ethyl iodide (EtI) or ethyl bromide (EtBr) (~1.5 eq.), to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, or until thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) analysis indicates the complete consumption of the starting material.
- Carefully quench the reaction by the slow addition of water.
- Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **N-Boc-3-(ethoxymethyl)azetidine**.

The final step involves the removal of the N-Boc protecting group using a strong acid.^{[4][5]} This reaction is typically clean and high-yielding.

Protocol:

- Dissolve **N-Boc-3-(ethoxymethyl)azetidine** (1.0 eq.) in a minimal amount of a suitable solvent such as dioxane or diethyl ether.
- Add a solution of hydrochloric acid in dioxane (e.g., 4 M HCl in dioxane, ~5-10 eq.) dropwise at 0 °C.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until complete deprotection is confirmed by TLC or LC-MS.

- The product, **3-(Ethoxymethyl)azetidine** hydrochloride, will often precipitate from the reaction mixture as a white solid.
- Collect the solid by filtration, wash with cold diethyl ether, and dry under vacuum to yield the final product.

Spectroscopic Characterization

Spectroscopic data is essential for the structural elucidation and confirmation of the synthesized compounds. While a comprehensive public database for **3-(Ethoxymethyl)azetidine** hydrochloride is not readily available, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Table 2: Predicted Spectroscopic Data

Technique	Key Features
¹ H NMR	- Triplet around 1.1-1.2 ppm (CH ₃ of ethyl group). - Quartet around 3.4-3.5 ppm (CH ₂ of ethyl group). - Methylene protons of the ethoxymethyl group adjacent to the ether oxygen. - Protons on the azetidine ring, likely appearing as multiplets in the upfield region, with potential downfield shifts due to the protonated nitrogen.
¹³ C NMR	- Signal for the methyl carbon of the ethyl group around 15 ppm.[6] - Signals for the methylene carbons of the ethoxymethyl group and the azetidine ring in the range of 50-75 ppm. - The carbon bearing the ethoxymethyl group would appear in a distinct region.
Mass Spec (ESI+)	The free base would show a molecular ion peak [M+H] ⁺ corresponding to the protonated molecule.

Reactivity and Chemical Behavior

The chemical reactivity of **3-(Ethoxymethyl)azetidine** is primarily governed by two key features: the nucleophilic secondary amine of the azetidine ring and the ether linkage.

- **N-Functionalization:** The secondary amine is readily available for a variety of chemical transformations, including alkylation, acylation, arylation, and reductive amination. This allows for the straightforward incorporation of the **3-(ethoxymethyl)azetidine** scaffold into more complex molecules.
- **Ring Strain:** The inherent ring strain of the azetidine core (approximately 25.4 kcal/mol) can influence its reactivity, making it susceptible to ring-opening reactions under certain conditions, although it is significantly more stable than the corresponding aziridine.^[7]
- **Ether Stability:** The ethyl ether linkage is generally stable under a wide range of reaction conditions, providing a robust handle for further molecular elaboration.

Applications in Drug Discovery and Development

The azetidine motif is increasingly recognized as a "privileged scaffold" in medicinal chemistry, appearing in several FDA-approved drugs.^{[8][9]} The incorporation of a 3-(ethoxymethyl) substituent can offer several advantages:

- **Improved Solubility:** The polar ether group can enhance the aqueous solubility of a molecule, a critical parameter for oral bioavailability.
- **Metabolic Stability:** The azetidine ring can block sites of metabolism, leading to improved pharmacokinetic profiles.^[8]
- **Vectorial Exit:** The 3-substituent provides a well-defined vector for exiting a binding pocket, allowing for the exploration of additional interactions with the target protein.
- **Bioisosteric Replacement:** The **3-(ethoxymethyl)azetidine** moiety can serve as a bioisostere for other small heterocyclic or acyclic linkers, offering an alternative with potentially improved properties. For instance, 3-hydroxymethyl-azetidine has been shown to be an effective bioisostere of pyrrolidin-3-ol.^[10]

While specific examples of marketed drugs containing the **3-(ethoxymethyl)azetidine** fragment are not yet prevalent, its derivatives are of significant interest in ongoing drug

discovery programs, particularly in the areas of central nervous system (CNS) disorders, oncology, and infectious diseases.[\[11\]](#)

Safety and Handling

As with all chemicals, proper safety precautions should be taken when handling **3-(Ethoxymethyl)azetidine** hydrochloride and its precursors.

- General Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[\[2\]](#)[\[12\]](#)
- Hazard Statements: Based on data for similar azetidine hydrochlorides, this compound may cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[12\]](#)[\[13\]](#)
- Precautionary Statements: Wash hands thoroughly after handling. If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes.[\[12\]](#)

Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this compound.

Conclusion

3-(Ethoxymethyl)azetidine hydrochloride is a valuable and versatile building block for medicinal chemistry and drug discovery. Its synthesis is achievable through well-established organic transformations, and its unique combination of a rigid, metabolically stable core with a polar side chain makes it an attractive scaffold for the design of novel therapeutics. As the demand for sp³-rich, conformationally constrained molecules in drug development continues to grow, the importance of functionalized azetidines like **3-(ethoxymethyl)azetidine** is poised to increase significantly.

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